

# bupirimate metabolite ethirimol identification and significance

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## Compound Focus: Bupirimate

CAS No.: 41483-43-6

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## What is Ethirimol?

Ethirimol is a primary metabolite of the systemic fungicide **bupirimate** [1]. It shares the same mechanism of action as its parent compound, which involves the inhibition of **adenosine deaminase (ADA)** [1]. From a regulatory perspective, while the residue definition for monitoring **bupirimate** is the parent compound itself, the definition for dietary risk assessment includes both **bupirimate and ethirimol** [1] [2]. This distinction is critical for ensuring food safety.

## Identification and Analytical Methods

A robust analytical method is essential for the simultaneous detection of **bupirimate** and ethirimol. The established method based on **QuEChERS sample pretreatment** followed by **UPLC-MS/MS (Ultrahigh-Performance Liquid Chromatography-Tandem Mass Spectrometry)** is highly effective [1].

## Sample Pretreatment and Optimization

The QuEChERS method requires optimization to handle complex matrices like cucumber, which is rich in pigments and other interfering substances [1].

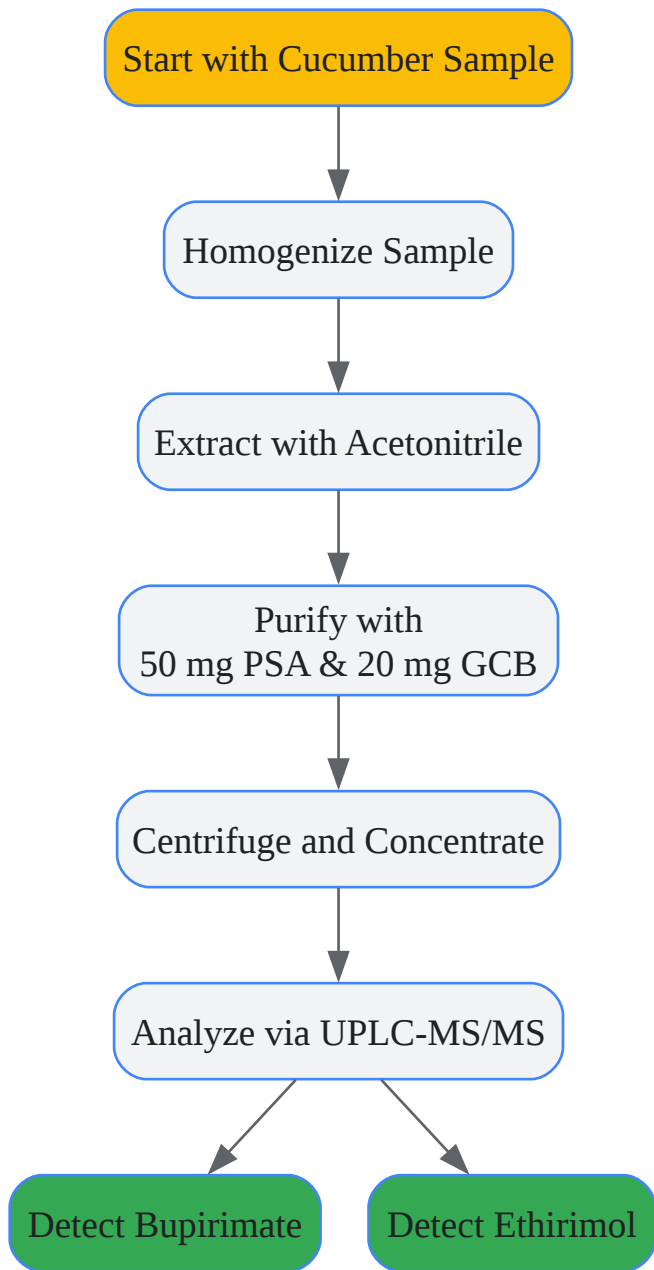
- **Purification Sorbents:** A combination of **PSA (Primary Secondary Amine)** and **GCB (Graphitized Carbon Black)** is recommended.
  - **PSA** removes polar impurities like sugars and fatty acids.
  - **GCB** effectively adsorbs pigments.
- **Optimal Combination:** The study found that using **50 mg of PSA and 20 mg of GCB** provided the best purification effect, yielding optimal recovery rates [1].

## Method Validation Parameters

The table below summarizes the key validation parameters for the UPLC-MS/MS method as detailed in the study [1].

Parameter	Value for Bupirimate	Value for Ethirimol
Linear Range	0.001 – 0.5 mg L <sup>-1</sup>	0.001 – 0.5 mg L <sup>-1</sup>
Correlation Coefficient (R <sup>2</sup> )	1.0000	1.0000
Limit of Quantification (LOQ)	0.01 mg kg <sup>-1</sup>	0.01 mg kg <sup>-1</sup>
Matrix Effect (ME)	0.97	0.91
Average Recovery	95.2 - 98.7%	95.2 - 98.7%
Relative Standard Deviation (RSD)	0.92 - 5.54%	0.92 - 5.54%

The following diagram illustrates the complete experimental workflow from sample preparation to analysis:



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*Experimental workflow for ethirimol and **bupirimate** analysis.*

## Dissipation Behavior and Terminal Residues

Understanding how **bupirimate** degrades and how much ethirimol remains in crops at harvest is vital for setting safety standards.

- **Rapid Dissipation:** Field trials show that **bupirimate** dissipates rapidly in cucumber plants [1].
- **Varied Half-lives:** The half-life ( $t_{1/2}$ ) of **bupirimate** varies by region, ranging from approximately **0.57 days in Liaoning to 1.39 days in Jiangsu** [1].
- **Metabolite Detection:** Ethirimol was detected in regions with relatively high **bupirimate** residues (Liaoning and Guizhou), but not in all trial locations [1].

The table below shows the dissipation kinetics of **bupirimate** in different regions [1].

Region	Dissipation Curve Equation	Half-life ( $t_{1/2}$ )
Liaoning	$y = 2.33e^{-1.21x}$ ( $R^2=0.9211$ )	0.57 days
Shandong	$y = 0.858e^{-0.758x}$ ( $R^2=0.8204$ )	0.91 days
Jiangsu	$y = 0.341e^{-0.500x}$ ( $R^2=0.9986$ )	1.39 days
Guizhou	$y = 4.01e^{-0.909x}$ ( $R^2=0.9840$ )	0.76 days

## Significance and Dietary Risk Assessment

The significance of monitoring ethirimol lies in its contribution to the overall dietary risk.

- **Low Dietary Risk:** A dietary risk assessment (RA) for the general population in China calculated a **Risk Quotient (RQ) of less than 1.3%** for the combined residues of **bupirimate** and ethirimol in cucumbers. An RQ below 100% indicates a low risk, meaning the intake level is well below the acceptable threshold [1].
- **Regulatory Compliance:** In field trials across 12 regions in China, the terminal residues of **bupirimate** in cucumbers were all below the Maximum Residue Limit (MRL), further confirming the safe use of the fungicide according to guidelines [1].
- **Toxicological Research:** Beyond residue studies, ethirimol has been investigated for its potential to interact with biological systems. An *in vitro* study identified it as an inhibitor of the **ATP-binding cassette transporter G2 (ABCG2)** [3]. This protein is involved in transporting various compounds across cell membranes, and such interactions are a key part of a comprehensive toxicological profile.

## Key Takeaways for Professionals

For researchers and drug development professionals, the key points are:

- **Simultaneous Analysis is Crucial:** Ethirimol must be included in analytical methods for **bupirimate** residue analysis to ensure accurate dietary risk assessment [1].
- **Optimized QuEChERS is Effective:** The combination of PSA and GCB sorbents is highly effective for cleaning up pigment-rich matrices like cucumbers for UPLC-MS/MS analysis [1].
- **Risk is Low but Non-Zero:** Under proper use conditions, the combined long-term dietary risk from **bupirimate** and ethirimol is low, but continuous monitoring is justified [1].

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To cite this document: Smolecule. [bupirimate metabolite ethirimol identification and significance].

Smolecule, [2026]. [Online PDF]. Available at:

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